

# A Comprehensive Toxicological Profile of 2-Methylphenethyl Alcohol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *2-Methylphenethyl alcohol*

Cat. No.: *B011782*

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## Introduction

**2-Methylphenethyl alcohol**, also known as o-tolylethanol, is an aromatic alcohol with the chemical formula C9H12O.<sup>[1][2][3]</sup> It is a colorless, viscous liquid with a floral odor, and is used as a fragrance ingredient.<sup>[4]</sup> A comprehensive understanding of its toxicological profile is essential for ensuring its safe use in consumer products and for occupational health purposes. This technical guide provides an in-depth review of the available toxicological data for **2-Methylphenethyl alcohol**, including quantitative data from key studies, detailed experimental protocols, and visualizations of relevant workflows. Due to the limited direct toxicological data for **2-Methylphenethyl alcohol**, this report incorporates data from its close structural isomer, phenethyl alcohol (PEA), as a read-across analog where appropriate. This approach is a scientifically accepted method for assessing the safety of related chemical compounds.

## Toxicological Data Summary

The available toxicological data for **2-Methylphenethyl alcohol** and its read-across analog, phenethyl alcohol, are summarized below. The data is presented in tabular format for clarity and ease of comparison.

Table 1: Acute Toxicity Data

Test Substance	Species	Route	LD50	Reference
Phenethyl alcohol	Rat (Osborne-Mendel)	Oral	1.79 g/kg	[5]
Phenethyl alcohol	Rat (Female)	Oral	3.1 ml/kg	[5]
Phenethyl alcohol	Rat (Female)	Oral	0.65 g/kg	[5]
Phenethyl alcohol	Rat (Male)	Oral	1.43 g/kg	[5]
Phenethyl alcohol	Mouse	Oral	0.8 - 1.5 g/kg	[5]
Phenethyl alcohol	Guinea Pig	Oral	0.4 - 0.8 g/kg	[5]
Phenethyl alcohol	Rabbit	Dermal	0.8 g/kg (790 mg/kg)	[4][5]
Phenethyl alcohol	Guinea Pig	Dermal	5 g/kg	[5]

Table 2: Skin and Eye Irritation Data

Test Substance	Species	Test	Concentration	Result	Reference
Phenethyl alcohol	Rabbit	Skin Irritation	100 mg/24h	Moderate	[4]
Phenethyl alcohol	Guinea Pig	Skin Irritation	-	Slightly to moderately irritating	[5]
Phenethyl alcohol	Rabbit	Eye Irritation	100%	Severe corneal irritation and iritis	[5]
Phenethyl alcohol	Rabbit	Eye Irritation	5% or 15% in propylene glycol	Severe corneal irritation and iritis	[5]
Phenethyl alcohol	Rabbit	Eye Irritation	1%	Irritation of the conjunctiva and transient clouding of the cornea	[5]
Phenethyl alcohol	Rabbit	Eye Irritation	0.75 mg/24h	SEVERE	[4]

Table 3: Genotoxicity Data

Test Substance	Assay	System	Metabolic Activation	Result	Reference
2-p-tolylethanol (isomer)	BlueScreen Assay	Human cells	With and without	Negative for genotoxicity, Positive for cytotoxicity without activation	[6]
Phenethyl alcohol	Ames Test	Salmonella typhimurium	Not specified	Not mutagenic	[5]
Phenethyl alcohol	Escherichia coli DNA-polymerase-deficient assay	E. coli	Not specified	Not mutagenic	[5]
Phenethyl alcohol	In vitro chromosome aberration study	Human peripheral blood lymphocytes	With and without	Non-clastogenic	[6]

Table 4: Repeated Dose Toxicity Data

Test Substance	Species	Route	NOAEL/NO AEC	Study Duration	Reference
Phenethyl alcohol (read-across for 2-p-tolylethanol)	Not specified	Not specified	100 mg/kg/day	Not specified	[6]
Phenethyl alcohol	Rat	Inhalation	5 mg/m <sup>3</sup>	2 weeks	[7]

## Experimental Protocols

Detailed methodologies for key toxicological experiments are crucial for the interpretation and replication of study results. The following sections describe the general protocols for the types of studies cited in this report.

### Acute Oral Toxicity Study (General Protocol based on OECD TG 401/420/423)

- **Test Animals:** Healthy, young adult rodents (e.g., Sprague-Dawley rats), typically nulliparous and non-pregnant females, are used. Animals are acclimated to laboratory conditions for at least 5 days.
- **Housing and Feeding:** Animals are housed in individual cages with controlled temperature, humidity, and a 12-hour light/dark cycle. They are provided with standard laboratory diet and water ad libitum.
- **Dose Administration:** The test substance is administered orally by gavage in a single dose. The volume administered is typically kept low (e.g., 1-2 mL/100 g body weight). For **2-Methylphenethyl alcohol**, a suitable vehicle would be selected if the substance is not administered neat.
- **Dose Levels:** A limit test at a dose of 2000 mg/kg body weight is often performed initially. If mortality is observed, a dose-ranging study is conducted with multiple dose groups to determine the LD50.
- **Observations:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the observation period.

### Dermal Irritation Study (General Protocol based on OECD TG 404)

- **Test Animals:** Healthy, young adult albino rabbits are typically used. The fur on the dorsal area of the trunk is clipped 24 hours before the test.

- Application of Test Substance: A small amount (e.g., 0.5 mL for liquids) of the test substance is applied to a small area of the clipped skin (approximately 6 cm<sup>2</sup>). The application site is covered with a gauze patch and non-irritating tape.
- Exposure Duration: The exposure period is typically 4 hours.
- Observations: After the exposure period, the patch is removed, and the skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours after patch removal). The observations are scored according to a standardized grading system (e.g., Draize scale).

## **Eye Irritation Study (General Protocol based on OECD TG 405)**

- Test Animals: Healthy, adult albino rabbits with no pre-existing eye defects are used.
- Application of Test Substance: A small amount (e.g., 0.1 mL for liquids) of the test substance is instilled into the conjunctival sac of one eye of each rabbit. The other eye remains untreated and serves as a control.
- Observations: The eyes are examined for ocular reactions (e.g., redness, swelling, discharge, and corneal opacity) at 1, 24, 48, and 72 hours after instillation. The severity of the reactions is scored using a standardized system.
- Pain Relief: Anesthetics may be used before instillation to minimize pain.

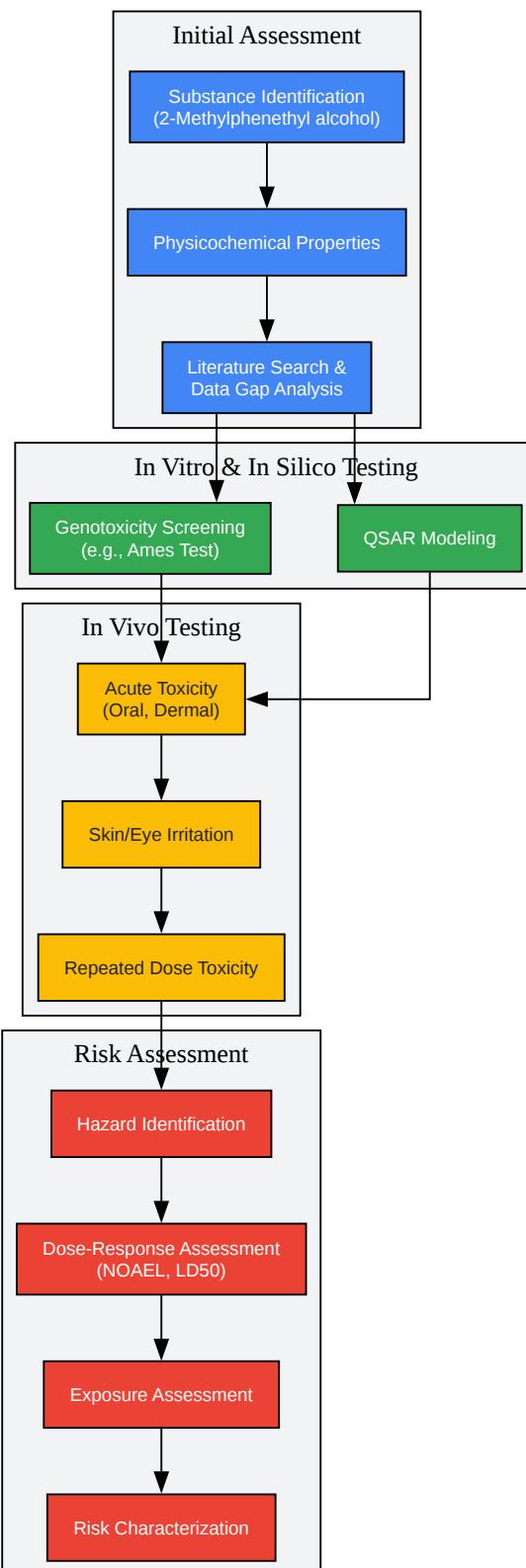
## **Bacterial Reverse Mutation Test (Ames Test - General Protocol based on OECD TG 471)**

- Test Strains: Several strains of *Salmonella typhimurium* and *Escherichia coli* with different mutations are used.
- Metabolic Activation: The test is performed with and without a metabolic activation system (e.g., S9 mix from rat liver) to mimic mammalian metabolism.
- Procedure: The test substance, bacterial culture, and S9 mix (if applicable) are combined and plated on a minimal agar medium.

- Incubation: The plates are incubated for 48-72 hours.
- Evaluation: The number of revertant colonies (colonies that have regained the ability to grow on the minimal medium) is counted. A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertant colonies compared to the control.

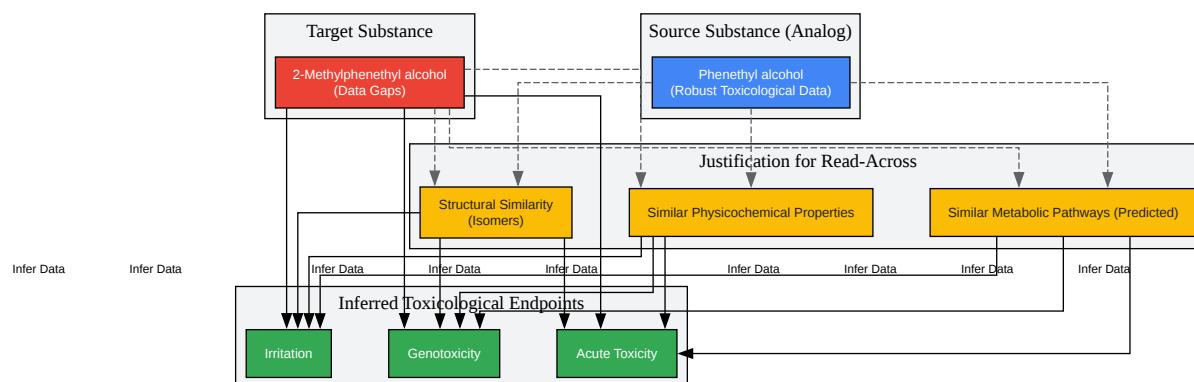
## Visualizations

The following diagrams illustrate a general workflow for toxicological assessment and the concept of read-across for data gap filling.



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Caption: General workflow for toxicological assessment of a chemical substance.



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Caption: Logical diagram illustrating the read-across approach for data gap filling.

## Conclusion

The available data on **2-Methylphenethyl alcohol** is limited. However, based on the information from its isomer, phenethyl alcohol, it is expected to have a low order of acute toxicity. It may cause skin and eye irritation. Genotoxicity is not expected. For a more definitive toxicological profile of **2-Methylphenethyl alcohol**, further studies on the specific substance are warranted. The use of read-across data from phenethyl alcohol provides a conservative and scientifically justified interim assessment of its potential hazards.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)